

Technical Guide: Pyrazolyl-Alanine in Peptide Engineering

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Compound of Interest

Compound Name: *DL-N-Fmoc-3-pyrazol-1-yl-alanine*

CAS No.: 224173-50-6

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Executive Summary

Pyrazolyl-alanine (Pza) represents a critical non-canonical amino acid (NCAA) toolset for peptide engineering, acting primarily as a non-basic isostere of Histidine. While Histidine (His) functions as a pH sensor and proton shuttle due to its imidazole side chain (

), Pza incorporates a pyrazole ring with a significantly lower

(

). This electronic distinction allows researchers to decouple the steric/H-bonding functions of the imidazole ring from its acid-base properties.

This guide details the structural causality, synthesis pathways, and high-value applications of Pza, specifically focusing on its role as a stable phosphohistidine mimic, a metalloprotein ligand, and a protease-resistant scaffold.

Chemical Architecture & Structural Logic

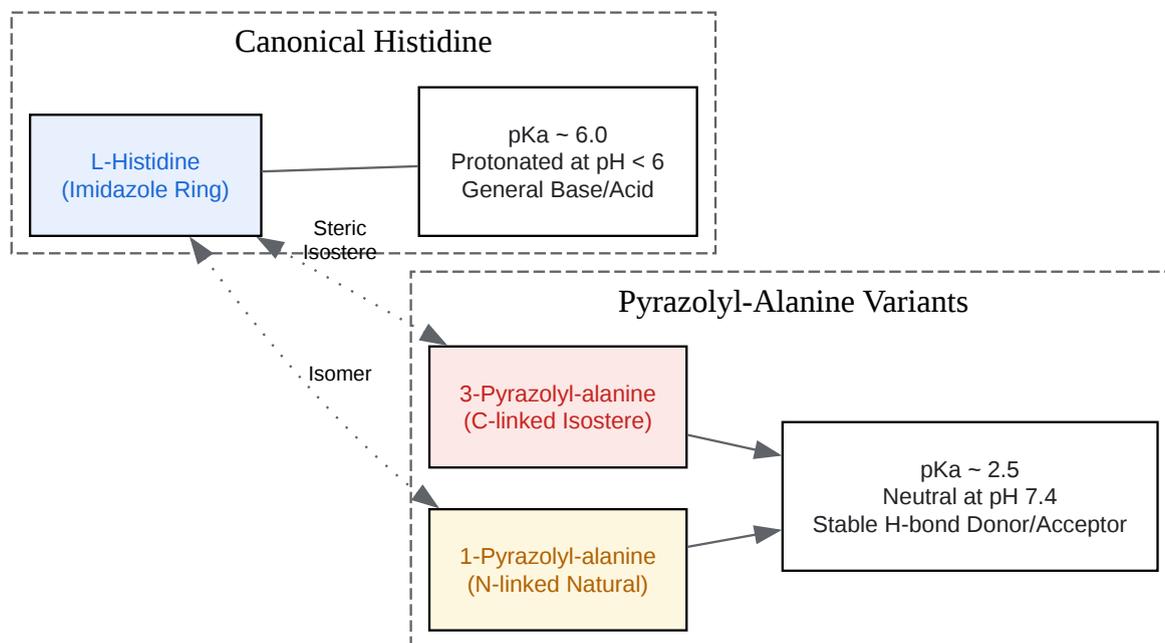
The Histidine-Pyrazole Isosterism

The core utility of Pza lies in its structural similarity to Histidine combined with its divergent electronic profile.

- Histidine (His): The imidazole ring exists in tautomeric equilibrium (vs) and protonates at physiological pH. It acts as a general base/acid in catalytic triads (e.g., Serine proteases).
- Pyrazolyl-alanine (Pza):
 - 1-Pyrazolyl-alanine (1-Pza): The alanine side chain is attached to Nitrogen-1. This is the naturally occurring isomer (found in *Citrullus lanatus* seeds).
 - 3-Pyrazolyl-alanine (3-Pza): The side chain is attached to Carbon-3.^[1] This is the true steric isostere of Histidine.
 - Electronic Profile: The pyrazole ring is electron-poor compared to imidazole. With a pK_a of ~ 2.5 , the pyrazole nitrogen does not protonate at physiological pH (7.4).

Implication for Drug Design: If a peptide's bioactivity depends on H-bonding geometry but is negatively impacted by cationic charge (e.g., membrane permeability issues or non-specific binding), substituting His with 3-Pza preserves the geometry while enforcing neutrality.

Visualization: Structural & Electronic Comparison



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Figure 1: Structural relationship between Histidine and Pyrazolyl-alanine variants.^[1] Note the drastic shift in pKa, rendering Pza neutral under physiological conditions.

Synthesis & Incorporation Strategies

Synthesis from Serine -Lactone

The most enantiomerically pure route to L-Pza avoids racemic resolution by starting from N-Cbz-L-Serine

-lactone. This electrophilic scaffold undergoes ring-opening with pyrazole nucleophiles.

Mechanism:

- Nucleophilic Attack: The pyrazole nitrogen attacks the -carbon of the lactone.

- Ring Opening: The strain of the 4-membered lactone drives the reaction, yielding the free carboxylic acid.
- Deprotection: Standard hydrogenolysis removes the Cbz group if free amino acid is desired, or it can be swapped for Fmoc for SPPS.

Solid-Phase Peptide Synthesis (SPPS) Protocol

Incorporating Pza into peptides via Fmoc-SPPS is straightforward but requires specific attention to coupling efficiency due to the reduced nucleophilicity of the aromatic ring if unprotected (though the backbone amine is standard).

Key Protocol: Fmoc-Pza-OH Coupling

Parameter	Specification	Rationale
Protecting Group	Fmoc ()	Standard base-labile strategy.
Side Chain	None or Boc	Pyrazole is weakly nucleophilic; side chain protection is often unnecessary. However, Boc-protection (on the pyrazole N) prevents potential acylation during difficult couplings.
Coupling Reagent	HATU / HOAt	Preferred over HBTU/HOBt to maximize coupling yield for non-canonical residues.
Base	DIEA (Diisopropylethylamine)	2:1 ratio relative to amino acid.
Cleavage	95% TFA	Standard cleavage cocktails (e.g., TFA/TIS/H ₂ O) work well. Pyrazole is stable in TFA.

High-Value Applications

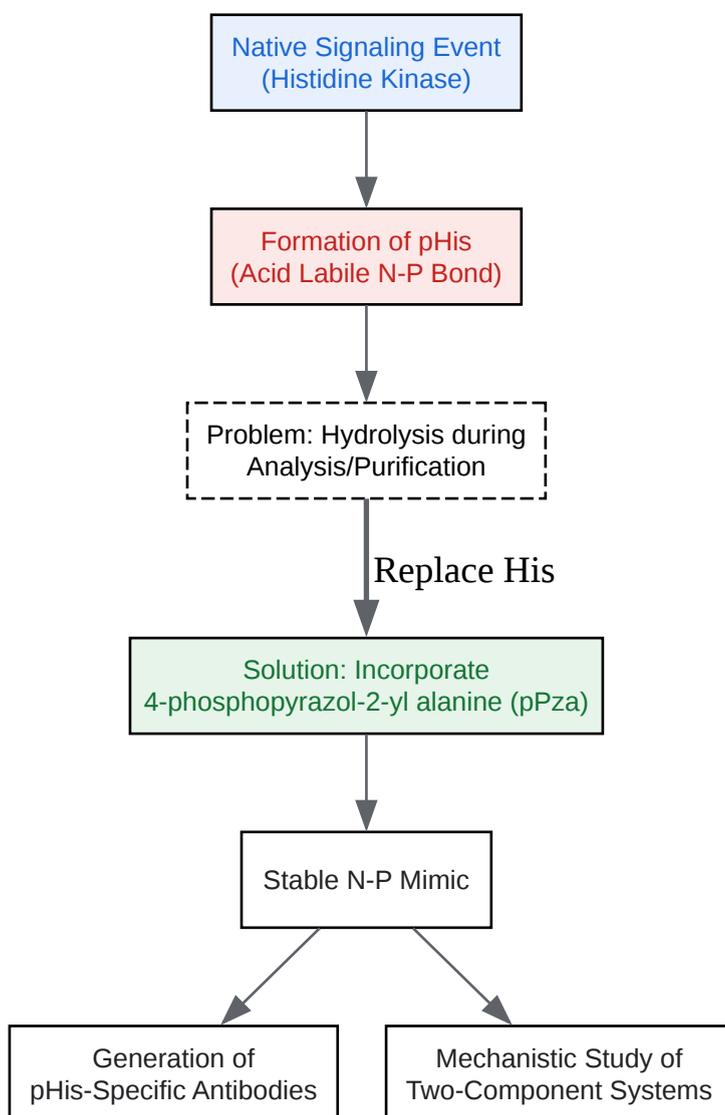
The "Killer App": Stable Phosphohistidine Mimics

Phosphorylation of Histidine (pHis) is a critical signaling mechanism in bacteria (two-component systems) and mammals (ion channels).^[2] However, the

bond in pHis is acid-labile, making it impossible to study using standard acidic antibody purification or mass spectrometry workflows.

The Pza Solution: Researchers utilize 4-phosphopyrazol-2-yl alanine (pPza).^[2]

- Mechanism: By moving the nitrogen within the ring, the electronic environment stabilizes the phosphate group.
- Result: A non-hydrolyzable mimic that generates antibodies cross-reactive with native pHis but stable enough for Western blotting and immunoprecipitation.



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Figure 2: Workflow for utilizing pPza to bypass the instability of native phosphohistidine in signaling research.

Metallopeptides & MOFs

The pyrazole ring is an excellent ligand for transition metals (

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). Unlike imidazole, which can be promiscuous, pyrazole ligands can be tuned via substitution (e.g., 3,5-dimethylpyrazole) to enforce specific coordination geometries.

- Application: Designing "Bis-pyrazole" peptides that fold into rigid rods upon metal coordination, serving as bio-compatible Metal-Organic Frameworks (MOFs).

Proteolytic Stability

Substituting His with Pza often improves the serum half-life of peptide drugs.

- Causality: Proteases (like Trypsin or Chymotrypsin) recognize specific charge distributions and shapes. The neutral pyrazole ring alters the local electrostatics, often preventing the protease from engaging the scissile bond, while retaining receptor binding affinity.

Experimental Protocol: Synthesis of Fmoc-3-Pza-OH

Objective: Synthesize Fmoc-protected 3-pyrazolyl-alanine for SPPS.

Reagents:

- N-Fmoc-L-Serine-lactone
- Pyrazole (or substituted derivative)^{[1][3][4][5][6][7][8]}
- Acetonitrile (ACN)
- Cesium Carbonate ()

Step-by-Step Methodology:

- Preparation of Nucleophile: Dissolve Pyrazole (1.2 eq) and (0.5 eq) in anhydrous ACN. Stir for 30 min under Argon to generate the pyrazolate anion.
- Ring Opening: Add N-Fmoc-L-Serine-

-lactone (1.0 eq) dropwise at

. The reaction is exothermic.

- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC (disappearance of lactone).
- Workup:
 - Evaporate ACN.
 - Redissolve residue in water.
 - Acidify to pH 3.0 with 1M HCl (Caution: Pyrazole product will precipitate or extract into organic phase).
 - Extract with Ethyl Acetate (3x).
- Purification: Recrystallize from EtOAc/Hexane.
- Validation: Confirm structure via
-NMR (Look for pyrazole protons at
7.5–8.0 ppm) and Mass Spectrometry.

References

- Review of Pyrazole Biomolecules: Recent Advancement in Drug Design and Discovery of Pyrazole Biomolecules as Cancer and Inflammation Therapeutics. *Molecules*, 2022.[4][6]
- Synthesis of Pyrazolyl-Alanine: N
-(Benzyloxycarbonyl)-
-(pyrazol-1-yl)-L-Alanine. *Organic Syntheses, Coll.*[9] Vol. 9, p. 66.
- Phosphohistidine Mimics: 4-Phosphopyrazol-2-yl alanine: a non-hydrolysable analogue of phosphohistidine. *Chemical Science*, 2015.

- Metal Coordination in Peptides: Synthetic Amino Acids for Programming Adaptive Response in Pyrazolate Peptide Frameworks. ChemRxiv, 2023.
- Histidine pKa and Tautomerism: Measurement of histidine pKa values and tautomer populations in invisible protein states. PNAS, 2010.

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. 4-Phosphopyrazol-2-yl alanine: a non-hydrolysable analogue of phosphohistidine - Chemical Communications (RSC Publishing) DOI:10.1039/C5CC01811K [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. unige.iris.cineca.it [unige.iris.cineca.it]
- 5. Current status of pyrazole and its biological activities - PMC [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
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